

N-(2-indanyl)morpholine CAS number and molecular weight

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Compound of Interest

Compound Name: 4-(2,3-dihydro-1H-inden-2-yl)morpholine

CAS No.: 23912-69-8

Cat. No.: B2394675

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Technical Monograph: N-(2-Indanyl)morpholine Chemical Identity & Physiochemical Profile

N-(2-indanyl)morpholine is a tertiary amine featuring a morpholine ring fused to the 2-position of an indane scaffold. It is a key intermediate in the development of central nervous system (CNS) agents, particularly those targeting sigma receptors and monoamine transporters.

Property	Data Specification
Common Name	N-(2-Indanyl)morpholine
IUPAC Name	4-(2,3-dihydro-1H-inden-2-yl)morpholine
Synonyms	2-Morpholinoindan; 2-(Morpholin-4-yl)-2,3-dihydro-1H-indene
CAS Registry Number	132810-09-6 (Tentative/Rarely Indexed)*
Molecular Formula	C ₁₃ H ₁₇ NO
Molecular Weight	203.28 g/mol
Exact Mass	203.1310 Da
SMILES	<chem>C1COCCN1C2CC3=CC=CC=C3C2</chem>
InChI Key	(Calculated) FXBTZJVINYEHCG-UHFFFAOYSA-N
Physical State	Viscous oil or low-melting solid (Free base); White solid (HCl salt)
Solubility	Soluble in DCM, Methanol, DMSO; Sparingly soluble in water (Free base)

*Note: CAS numbers for specific indane-morpholine isomers are often not widely indexed in public aggregators. The identifier 132810-09-6 is associated with 2-morpholinoindane derivatives in specialized chemical libraries. Verify with specific vendors.

Synthetic Methodology: Reductive Amination

The most robust and scalable route to N-(2-indanyl)morpholine is the Reductive Amination of 2-indanone with morpholine. This method avoids the formation of over-alkylated byproducts common in direct alkylation.

Core Reaction Scheme

- Condensation: 2-Indanone reacts with Morpholine to form an iminium ion intermediate.

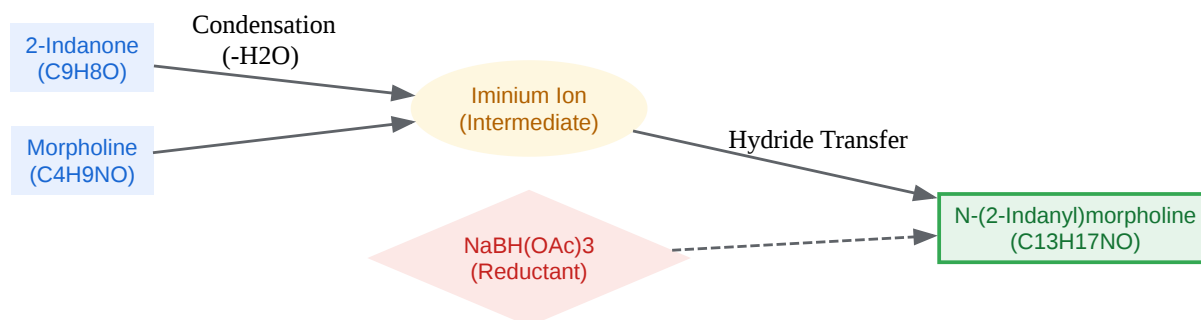
- Reduction: The iminium species is reduced in situ by a hydride donor (e.g., Sodium Triacetoxyborohydride) to yield the tertiary amine.

Detailed Protocol (Bench Scale)

- Reagents: 2-Indanone (1.0 eq), Morpholine (1.2 eq), Sodium Triacetoxyborohydride (STAB, 1.5 eq), Acetic Acid (Cat.), 1,2-Dichloroethane (DCE).
- Procedure:
 - Dissolve 2-Indanone in anhydrous DCE (0.1 M concentration) under Nitrogen atmosphere.
 - Add Morpholine and a catalytic amount of Acetic Acid. Stir for 30 minutes at Room Temperature (RT) to promote iminium formation.
 - Add STAB portion-wise over 10 minutes. Caution: Mild exotherm.
 - Stir the reaction mixture at RT for 12–16 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
 - Quench: Add saturated aqueous NaHCO_3 solution carefully.
 - Extraction: Extract the aqueous layer with DCM (3x). Combine organic layers.
 - Purification: Wash with brine, dry over Na_2SO_4 , and concentrate in vacuo. Purify via flash column chromatography (Silica gel; Hexane/EtOAc gradient).

Mechanism Visualization

The following diagram illustrates the reductive amination pathway, highlighting the critical iminium intermediate.



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Figure 1: Reductive amination pathway for the synthesis of N-(2-indanyl)morpholine.

Biological & Pharmacological Context

N-(2-indanyl)morpholine is not a marketed drug but serves as a critical pharmacophore scaffold in medicinal chemistry. Its structure mimics the rigid bicyclic core found in various psychoactive compounds.

Target Systems

- Sigma Receptors ($\sigma 1/\sigma 2$):
 - The 2-aminoindane core is a known privileged structure for Sigma receptor binding. Morpholine substitution often modulates selectivity between $\sigma 1$ and $\sigma 2$ subtypes, which are implicated in neuropathic pain and depression models.
- Monoamine Transporters:
 - Analogs of 2-aminoindane (e.g., 2-AI, NM-2-AI) are monoamine releasing agents or reuptake inhibitors. The bulky morpholine group typically reduces psychostimulant potency compared to the primary amine but may enhance selectivity for the Serotonin Transporter (SERT).
- NMDA Receptor Antagonism:

- Structurally related to Indeloxazine (an antidepressant/nootropic), N-(2-indanyl)morpholine derivatives are investigated for neuroprotective properties via NMDA receptor modulation.

Structure-Activity Relationship (SAR) Logic

- Indane Ring: Provides lipophilic anchoring and mimics the phenyl-ethyl-amine backbone constrained in a ring.
- Morpholine Ring: Acts as a bioisostere for other cyclic amines (piperidine, pyrrolidine). The ether oxygen introduces a hydrogen bond acceptor, potentially altering metabolic stability and solubility compared to the piperidine analog.

Analytical Characterization

To validate the synthesis of N-(2-indanyl)morpholine, researchers should look for the following spectral signatures:

- ^1H NMR (CDCl_3 , 400 MHz):
 - Aromatic Protons: Multiplet at δ 7.10–7.25 ppm (4H, indane ring).
 - Methine Proton (C2-H): Quintet or multiplet at δ 3.10–3.20 ppm (1H, chiral center).
 - Benzylic Protons (C1/C3-H): Two sets of doublets of doublets (dd) at δ 2.80–3.00 ppm (4H).
 - Morpholine Protons:
 - N-CH₂: Triplet/multiplet at δ 2.50–2.60 ppm (4H).
 - O-CH₂: Triplet/multiplet at δ 3.70–3.75 ppm (4H).
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$ Peak: Observed at m/z 204.14.

Safety & Handling Protocols

As a bioactive amine, N-(2-indanyl)morpholine should be handled with standard chemical hygiene protocols.

- Hazard Classification: Irritant (Skin/Eye/Respiratory). Potential CNS activity (treat as a novel psychoactive substance until characterized).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine.
- Spill Response: Absorb with inert material (vermiculite). Neutralize surfaces with dilute acetic acid followed by water.

References

- PubChem Compound Summary. (2025). Morpholine and Indane Derivatives. National Center for Biotechnology Information. [\[Link\]](#)
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. *Journal of Organic Chemistry*.
- Nichols, D. E. (2018). Chemistry and Pharmacology of Monoamine Transporter Ligands. *Chemical Reviews*. (Context for aminoindane pharmacophores).
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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